

11-Deoxymogroside IIIE: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 11-Deoxymogroside IIIE

Cat. No.: B15590556

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An In-depth Whitepaper on a Promising Natural Compound for Metabolic Research and Drug Development

Abstract

11-Deoxymogroside IIIE, a cucurbitane-type triterpenoid glycoside isolated from the fruit of *Siraitia grosvenorii* (Luo Han Guo), is a compound of burgeoning interest within the scientific community. While its parent compounds, mogrosides, are renowned for their intense sweetness and use as natural, non-caloric sweeteners, emerging research highlights the significant therapeutic potential of specific analogs like **11-Deoxymogroside IIIE** in the context of metabolic disorders. This technical guide provides a comprehensive overview of **11-Deoxymogroside IIIE**, including its chemical properties, biological activities, and underlying mechanisms of action, with a focus on the activation of the AMP-activated protein kinase (AMPK) signaling pathway. Detailed experimental protocols for its isolation, characterization, and biological evaluation are provided to facilitate further research and development.

Chemical and Physical Properties

11-Deoxymogroside IIIE is a natural product isolated from *Siraitia grosvenorii*.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	1793003-47-0	[1] [2]
Molecular Formula	C ₄₈ H ₈₂ O ₁₈	[1] [3]
Molecular Weight	947.15 g/mol	[1] [3]
Compound Class	Triterpene Glycoside	
Source	Siraitia grosvenorii (Monk Fruit)	[1]

Biological Activities and Therapeutic Potential

Recent studies have begun to uncover the pharmacological activities of **11-Deoxymogroside III E** and its close structural analogs, suggesting its potential as a lead compound for the development of novel therapeutics for metabolic diseases. The primary mechanism of action identified is the activation of the AMP-activated protein kinase (AMPK) signaling pathway, a master regulator of cellular energy homeostasis.

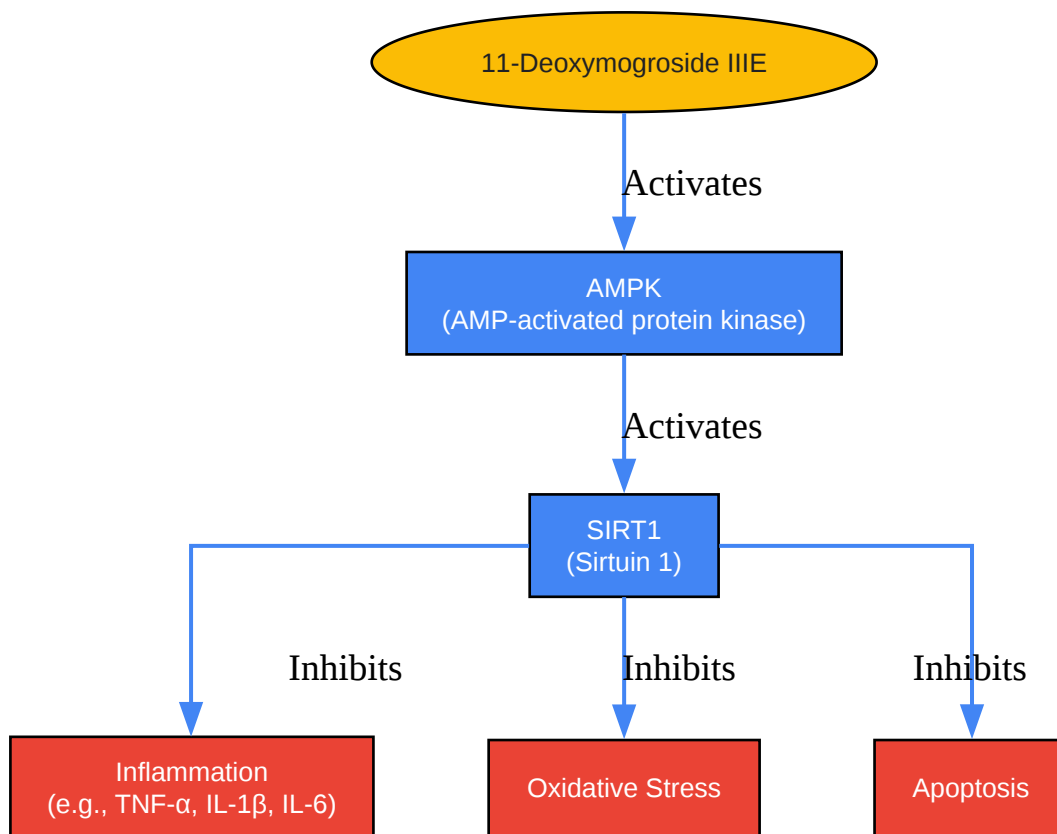
Key reported biological effects include:

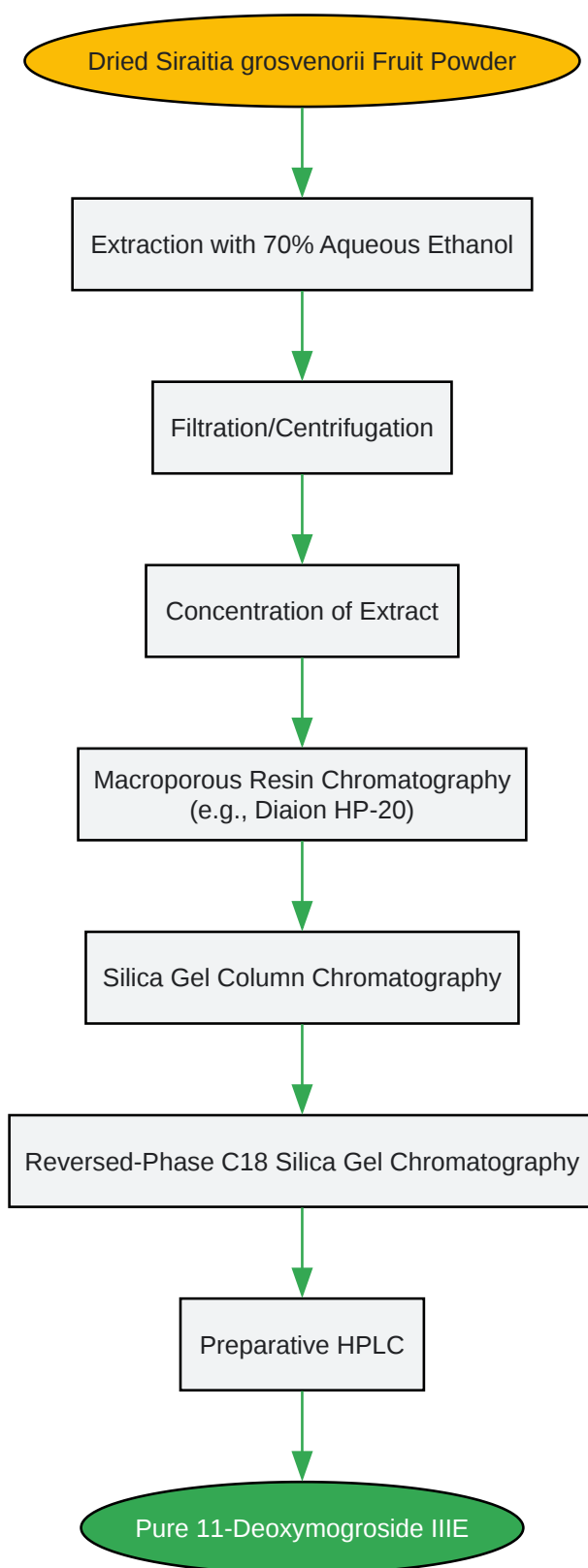
- **Anti-hyperglycemic Effects:** By activating AMPK, **11-Deoxymogroside III E** may contribute to improved glucose homeostasis.
- **Anti-inflammatory Properties:** The compound has been shown to reduce the levels of pro-inflammatory cytokines.
- **Antioxidant Activity:** **11-Deoxymogroside III E** can mitigate oxidative stress, a key contributor to the progression of metabolic diseases.
- **Anti-apoptotic Effects:** It has demonstrated the ability to protect cells from apoptosis induced by high glucose levels.

These properties make **11-Deoxymogroside III E** a promising candidate for further investigation in the context of type 2 diabetes and its complications.

Signaling Pathway: Activation of AMPK/SIRT1

The therapeutic effects of **11-Deoxymogroside III E** are primarily attributed to its ability to activate the AMPK/SIRT1 signaling pathway. This pathway plays a crucial role in regulating cellular metabolism, inflammation, and survival.





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